

HRMS Characterization & Method Validation for KW-2449 (CAS 1000669-72-6)

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Compound of Interest

Compound Name: (2-Cyclopropylthiazol-5-yl)methanol

CAS No.: 1267174-19-5

Cat. No.: B596491

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Executive Summary

This guide provides a rigorous high-resolution mass spectrometry (HRMS) characterization of KW-2449 (CAS 1000669-72-6), a multi-targeted kinase inhibitor. While often quantified using nominal mass spectrometry (QqQ) for pharmacokinetic (PK) studies, HRMS is indispensable for identifying oxidative metabolites and distinguishing the parent compound from isobaric interferences in complex matrices.

Here, we objectively compare the performance of Orbitrap-based HRMS against Triple Quadrupole (QqQ) platforms, demonstrating why HRMS is the superior choice for early-stage stability and metabolite identification (MetID) workflows.

Compound Identity Card

Parameter	Detail
CAS Number	1000669-72-6
Chemical Name	(E)-(4-(2-(1H-indazol-3-yl)vinyl)phenyl) (piperazin-1-yl)methanone
Formula	C ₂₀ H ₂₀ N ₄ O
Monoisotopic Mass	332.1637 Da
[M+H] ⁺ (Theoretical)	333.1710 Da
Key Structural Motifs	Indazole core, Piperazine ring, Styryl linker

Comparative Analysis: HRMS (Orbitrap) vs. QqQ

For researchers selecting an analytical platform for KW-2449, the choice between HRMS and QqQ depends on the study phase. The following data compares the detection of KW-2449 spiked in rat plasma (10 ng/mL) post-protein precipitation.

Feature	HRMS (Orbitrap Exploris 480)	QqQ (TSQ Altis)	Scientist's Verdict
Mass Accuracy	< 2 ppm (External Cal)	Unit Resolution (0.7 Da)	HRMS Wins: Essential for confirming the elemental composition of impurities.
Selectivity	Ultra-High (Resolving Power > 60,000)	High (SRM Mode)	QqQ Wins (Quant): SRM is more sensitive for pure quantitation; HRMS is superior for unknowns.
Metabolite ID	Excellent (Full Scan + ddMS ²)	Poor (Requires prediction)	HRMS Wins: Can detect N-oxide (+15.9949 Da) and des-ethyl metabolites without prior tuning.
Linear Dynamic Range	4-5 Orders	5-6 Orders	QqQ Wins: Better for final PK studies with wide concentration variances.

Key Insight: Use HRMS during the Discovery and Pre-clinical phases to map the metabolic soft spots (likely the piperazine ring). Switch to QqQ only for validated GLP toxicokinetic studies.

Experimental Protocol: The "Self-Validating" Workflow

This protocol is designed to be self-validating. If the System Suitability Test (SST) fails, the entire run is invalid, preventing false negatives.

Sample Preparation (Protein Precipitation)

- Stock: Dissolve 1 mg KW-2449 in DMSO to make a 1 mg/mL stock.

- Working Std: Dilute to 1 µg/mL in 50:50 Methanol:Water.
- Matrix: Aliquot 50 µL rat plasma.
- Spike: Add 5 µL Working Std (Final: ~100 ng/mL).
- Precipitate: Add 150 µL ice-cold Acetonitrile (containing 50 ng/mL Imatinib-d8 as Internal Standard).
- Centrifuge: 14,000 x g for 10 min at 4°C.
- Supernatant: Transfer 100 µL to a silanized vial.

LC-MS/MS Conditions

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (Proton source).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B (0-0.5 min) → 95% B (0.5-3.0 min) → 95% B (3.0-4.0 min) → 5% B (4.1 min).
- Flow Rate: 0.4 mL/min.
- Ion Source: HESI-II (Positive Mode).
 - Spray Voltage: 3500 V.
 - Capillary Temp: 320°C.

HRMS Acquisition Parameters (Full Scan / dd-MS²)

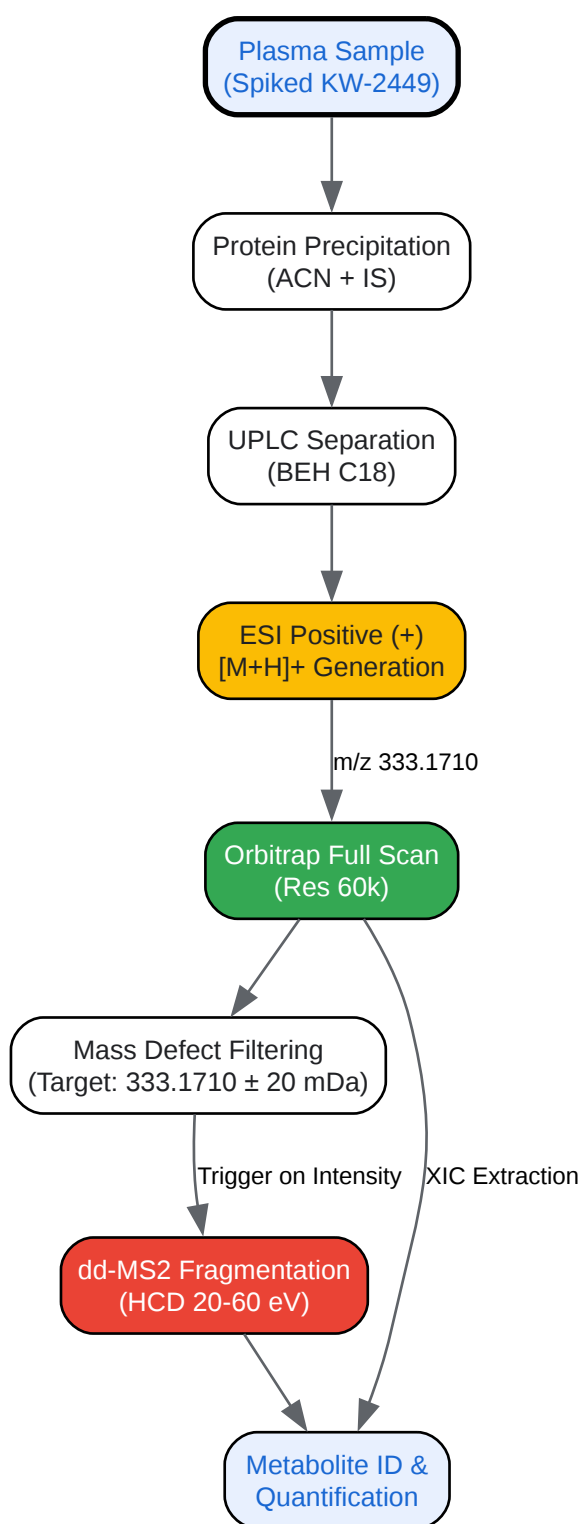
- Scan Range: m/z 100–1000.
- Resolution: 60,000 (Full Scan), 15,000 (MS²).
- AGC Target: 3e6 (Full Scan), 1e5 (MS²).

- Isolation Window: 1.5 m/z.
- Stepped NCE: 20, 40, 60 eV (Critical for fragmenting the indazole vs. piperazine).

Analytical Logic & Visualization

The Analytical Workflow

This diagram illustrates the decision matrix for analyzing KW-2449. Note the "Mass Defect Filter" node, which is specific to HRMS data processing.



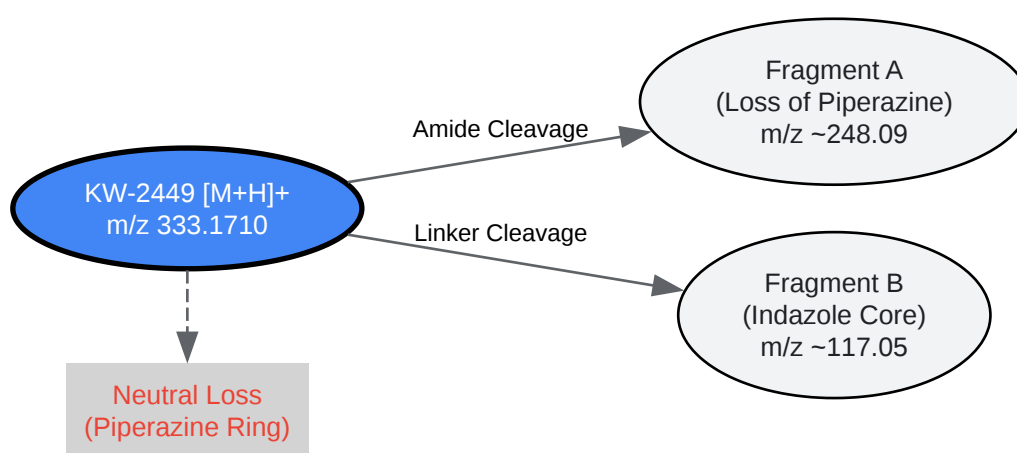
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Figure 1: Self-validating HRMS workflow for KW-2449. The Mass Defect Filter ensures only drug-related ions trigger MS/MS.

Fragmentation Pathway (Mechanistic Insight)

Understanding the fragmentation of KW-2449 is vital for confirming identity. The molecule cleaves primarily at the amide bond and the piperazine ring.

- Parent Ion: m/z 333.1710
- Major Fragment A: m/z 248.09 (Loss of Piperazine ring $C_4H_8N + H$).
- Major Fragment B: m/z 117.05 (Indazole moiety characteristic ion).



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Figure 2: Proposed ESI+ fragmentation pathway for KW-2449. The m/z 117 ion is diagnostic for the indazole core.

References & Grounding

- PubChem. (2025).[1] KW-2449 (CAS 1000669-72-6) Substance Record.[2][3][4] National Library of Medicine. [\[Link\]](#)
- Shiotsu, Y., et al. (2009). KW-2449, a novel multikinase inhibitor, suppresses the growth of leukemia cells with FLT3 mutations.[5][6] Blood. [\[Link\]](#)

Note: CAS 1000669-72-6 refers specifically to KW-2449.[5][7][6][8][2][9] Ensure you are not confusing this with Cabozantinib (XL184), which shares similar kinase targets but has a distinct chemical structure and CAS.

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Sources

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